

Application Note & Protocol: Measurement of Tellurium-132 Activity Using a Whole-Body Counter

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Compound of Interest

Compound Name: Tellurium-132

Cat. No.: B1232548

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Tellurium-132** (Te-132) is a semi-volatile fission product of significant interest in nuclear safety, environmental monitoring, and occupational health. In the event of a nuclear incident, internal contamination with Te-132 poses a radiological risk. A whole-body counter (WBC) is a highly sensitive instrument used for in vivo assessment of gamma-emitting radionuclides within the human body, providing a direct measurement of internal contamination. This document provides a detailed protocol for the measurement of Te-132 body burden using a whole-body counting system.

Principle of Measurement: The direct measurement of Te-132 is complicated by its decay scheme. Te-132, with a half-life of 3.204 days, decays via beta emission to Iodine-132 (I-132). [1][2] I-132 is a short-lived progeny with a half-life of only 2.295 hours, and it emits several high-energy gamma rays as it decays to stable Xenon-132.[3]

Due to the short half-life of I-132 relative to its parent Te-132, secular equilibrium is established within about 24 hours after intake. In this state, the activity of I-132 is equal to the activity of Te-132. Whole-body counting of Te-132, therefore, typically relies on the detection of the more abundant and higher-energy gamma rays from its I-132 daughter. The higher energy of I-132 photons results in less attenuation by body tissues, leading to a more accurate measurement compared to the lower-energy 228.2 keV gamma ray from Te-132 itself.

Decay and Emission Data

The following tables summarize the essential nuclear decay data for Te-132 and its progeny, I-132, which are critical for spectrometer calibration and data analysis.

Table 1: Nuclear Decay Data for **Tellurium-132** (Te-132)

Parameter	Value	Reference
Half-life	3.204 (13) days	[1] [2]
Decay Mode	Beta Minus (β^-)	[2]
Primary Gamma Ray Energy	228.16 (6) keV	[1]
Gamma Ray Intensity	88 (3) photons per 100 decays	[1]

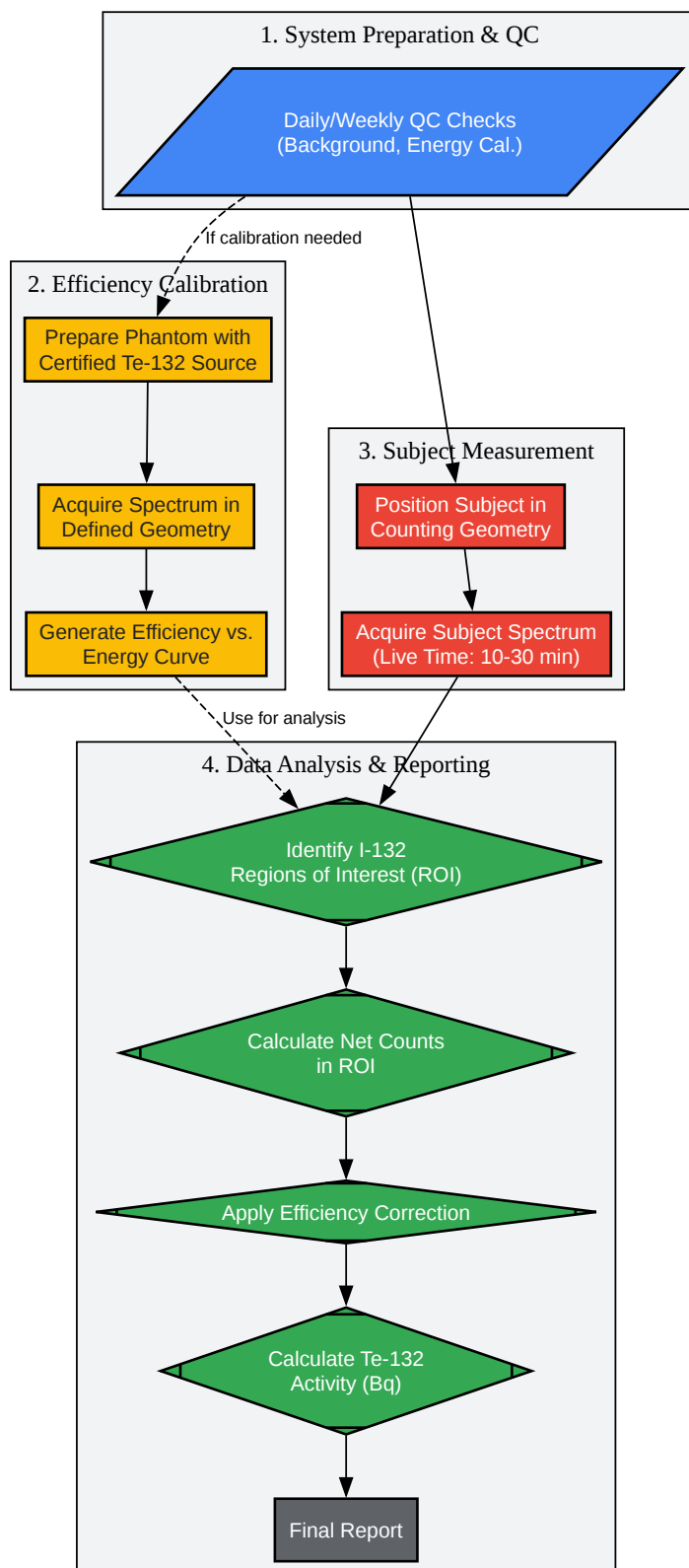
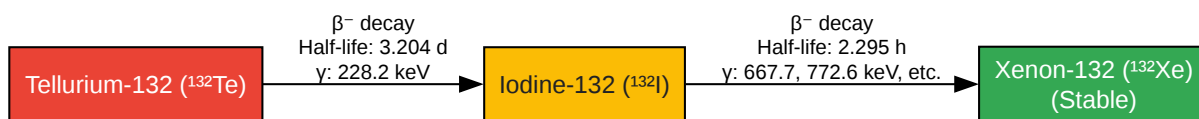
| Daughter Nuclide | Iodine-132 (I-132) |[\[2\]](#) |

Table 2: Key Gamma Emissions from Iodine-132 (I-132) for WBC Measurement (Assumes secular equilibrium with Te-132)

Energy (keV)	Emission Probability (%)
667.71	98.7
772.60	75.6
522.54	15.8
954.55	17.5
630.18	13.9

Note: Emission probabilities are sourced from evaluated nuclear data libraries and represent the most prominent photons for detection.

Diagrams



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References

- 1. Decay information [atom.kaeri.re.kr]
- 2. Tellurium-132 - isotopic data and properties [chemlin.org]
- 3. Inhb.fr [Inhb.fr]
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